

# 4-Bromo-3-chloro-2-fluoroaniline molecular weight and formula

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## Compound of Interest

Compound Name: *4-Bromo-3-chloro-2-fluoroaniline*

Cat. No.: *B037690*

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## Technical Data Sheet: 4-Bromo-3-chloro-2-fluoroaniline

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **4-Bromo-3-chloro-2-fluoroaniline**, a halogenated aromatic amine essential for synthesis in the pharmaceutical, agrochemical, and material science industries.[\[1\]](#)

## Chemical Properties and Identification

**4-Bromo-3-chloro-2-fluoroaniline** is a substituted aniline derivative with a unique molecular structure that makes it a versatile building block in organic chemistry.[\[1\]](#) Its chemical reactivity is significantly influenced by the presence of bromine, chlorine, and fluorine atoms on the benzene ring.[\[1\]](#)

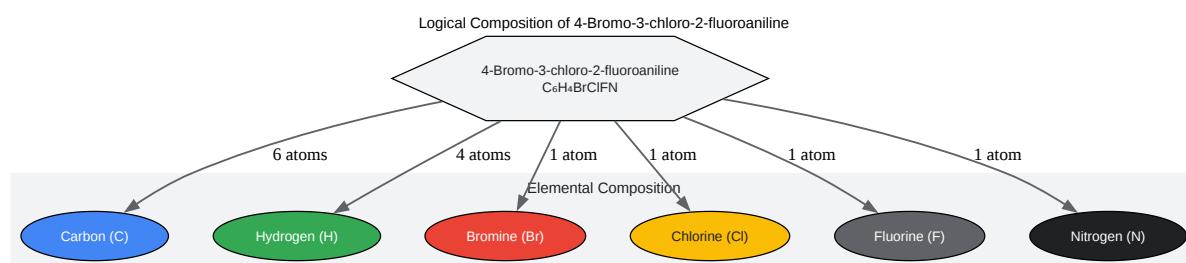
The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrClFN
Molecular Weight	224.46 g/mol
CAS Number	115843-99-7
Purity	Typically >98%
Physical Form	Solid
MDL Number	MFCD04039280

Data sourced from multiple chemical suppliers and databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Molecular Structure and Composition

The molecular formula C<sub>6</sub>H<sub>4</sub>BrClFN indicates the presence of Carbon, Hydrogen, Bromine, Chlorine, Fluorine, and Nitrogen. The arrangement of these elements on the aniline core provides a foundation for diverse functional group transformations, making it a valuable intermediate for synthesizing Active Pharmaceutical Ingredients (APIs).[\[1\]](#)



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Caption: Elemental composition of **4-Bromo-3-chloro-2-fluoroaniline**.

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- To cite this document: BenchChem. [4-Bromo-3-chloro-2-fluoroaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b037690#4-bromo-3-chloro-2-fluoroaniline-molecular-weight-and-formula>

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